

# Stability and Storage of 4,4-Difluorocyclohexanol: A Technical Guide

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## Compound of Interest

Compound Name: 4,4-Difluorocyclohexanol

Cat. No.: B1296533

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This technical guide provides a comprehensive overview of the current knowledge regarding the stability and recommended storage conditions for **4,4-Difluorocyclohexanol**. It is intended to serve as a valuable resource for professionals in research, development, and quality control who handle this compound. Due to the limited availability of specific long-term stability data in publicly accessible literature, this guide also outlines recommended experimental protocols for generating this critical information.

## Physicochemical Properties

A notable discrepancy exists in the reported physical properties of **4,4-Difluorocyclohexanol**, particularly its melting point and physical state at room temperature. This suggests that the properties may be highly dependent on the purity of the substance. Users are strongly advised to determine the physical properties of their specific batch of material.

Table 1: Reported Physicochemical Properties of **4,4-Difluorocyclohexanol**

Property	Value(s)	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>10</sub> F <sub>2</sub> O	[1]
Molecular Weight	136.14 g/mol	[1]
CAS Number	22419-35-8	[1]
Appearance	Colorless liquid OR Crystals/Powder to lump/Viscous liquid	[2][3][4]
Melting Point	-16 °C OR 60-65 °C	[2][3][4]
Boiling Point	~172 °C	[2]
Solubility	Soluble in many organic solvents (e.g., ethanol, benzene, dichloromethane).	[2]

## Stability Profile

Qualitative data indicates that **4,4-Difluorocyclohexanol** is stable at room temperature.[2] However, specific quantitative data from long-term or accelerated stability studies is not readily available in the literature. The primary incompatibilities and potential degradation pathways are summarized below.

Table 2: Summary of Stability and Incompatibility

Factor	Observation / Recommendation	Potential Degradation Products
Temperature	Recommended storage at 2-8°C.[4] Stable at room temperature.[2] High temperatures may lead to decomposition.	Not specifically determined for this compound. Thermal decomposition of other fluorinated alcohols can lead to the formation of smaller fluorinated compounds and hydrofluoric acid.[5]
Light	No specific photostability data available. As a general precaution, storage in light-resistant containers is advised.	Not determined.
Air/Oxygen	No specific data on oxidation. Avoid contact with strong oxidants.[2]	Not determined.
Moisture	No specific data on hygroscopicity. Storage in a dry environment is recommended.	Not determined.
Incompatible Materials	Strong oxidizing agents and strong acids.[2]	Not determined.

## Recommended Storage Conditions

Based on the available information, the following storage conditions are recommended to ensure the long-term integrity of **4,4-Difluorocyclohexanol**.

- Temperature: Store in a refrigerator at 2-8°C.
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to minimize potential oxidation, although specific data on air sensitivity is lacking.

- Container: Use a tightly sealed, light-resistant container made of an inert material (e.g., amber glass).
- Environment: Store in a dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.

## Proposed Experimental Protocols for Stability Assessment

To address the gap in quantitative stability data, the following experimental protocols are proposed. These are based on general principles of stability testing for chemical substances.

### Purity Assessment and Initial Characterization

A validated analytical method is crucial for stability studies. High-Performance Liquid Chromatography (HPLC) is a recommended technique for assessing the purity of **4,4-Difluorocyclohexanol**.

Table 3: Proposed HPLC Method Parameters for Purity Assessment

Parameter	Proposed Condition
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Isocratic or gradient elution with a mixture of water and acetonitrile or methanol.
Detector	UV detector at a low wavelength (e.g., 205-215 nm) or a Refractive Index (RI) detector.
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Sample Preparation	Dissolve a known concentration of 4,4-Difluorocyclohexanol in the mobile phase.

## Long-Term and Accelerated Stability Study Protocol

This protocol is designed to establish a re-test period or shelf life for **4,4-Difluorocyclohexanol**.

- Batch Selection: Use at least one representative batch of **4,4-Difluorocyclohexanol** with a known purity.
- Container Closure System: Package the material in the intended long-term storage container.
- Storage Conditions and Testing Frequency:

Table 4: Proposed Stability Study Conditions and Schedule

Study Type	Storage Condition	Testing Time Points (Months)
Long-Term	2-8°C	0, 3, 6, 9, 12, 18, 24, 36
Accelerated	25°C / 60% RH	0, 3, 6
Accelerated	40°C / 75% RH	0, 3, 6

- Analytical Tests: At each time point, the following tests should be performed:
  - Appearance (visual inspection)
  - Purity and degradation products by the validated HPLC method
  - Water content (by Karl Fischer titration)
- Evaluation: A significant change is defined as a failure to meet the established acceptance criteria for any of the tested parameters. If a significant change occurs during the accelerated studies, the re-test period will be based on the real-time data.

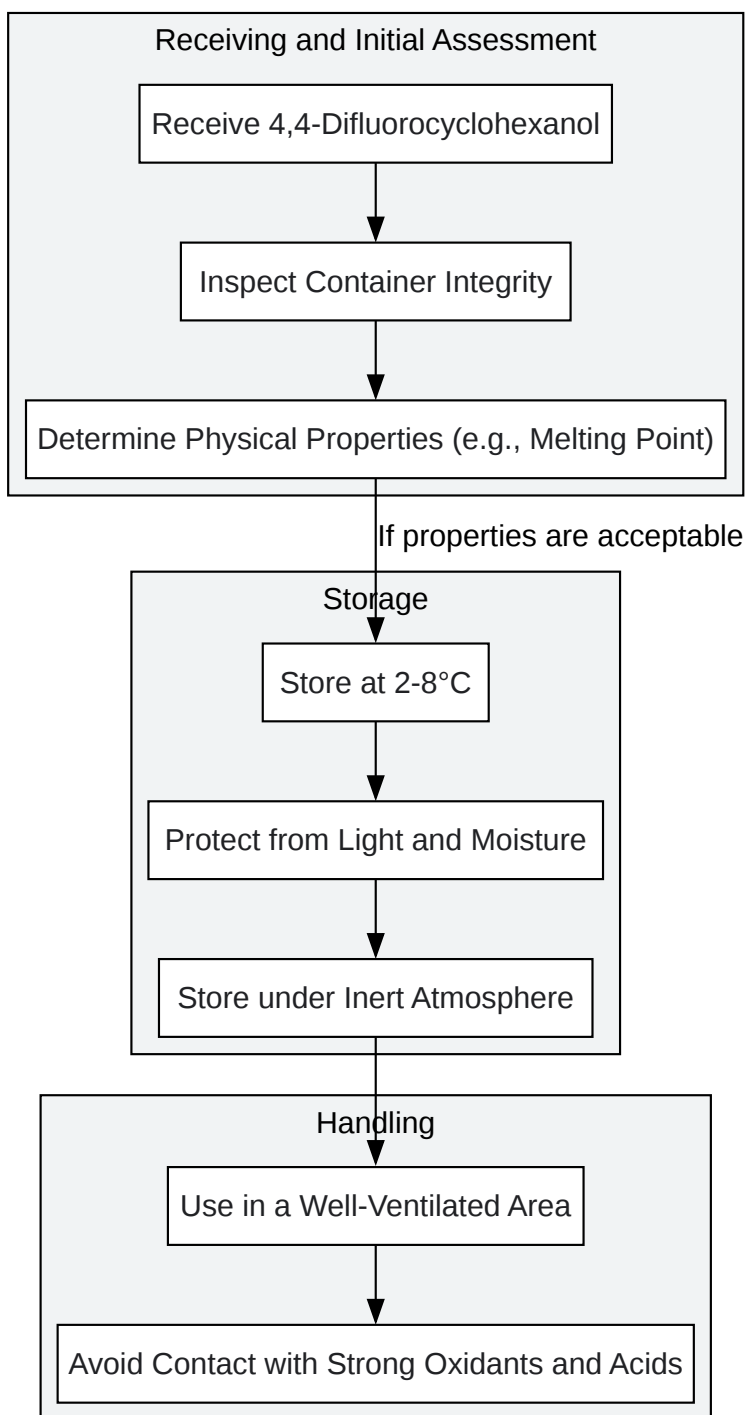
## Forced Degradation Studies

To identify potential degradation products and pathways, forced degradation studies should be conducted.

- Stress Conditions: Expose solutions of **4,4-Difluorocyclohexanol** to the following conditions:
  - Acidic: 0.1 N HCl at 60°C for 24 hours
  - Basic: 0.1 N NaOH at 60°C for 24 hours
  - Oxidative: 3% H<sub>2</sub>O<sub>2</sub> at room temperature for 24 hours
  - Thermal: 80°C for 48 hours (solid or solution)
  - Photolytic: Expose to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.
- Analysis: Analyze the stressed samples by the validated HPLC method. A mass spectrometer coupled to the HPLC can be used to identify the mass of any degradation products.

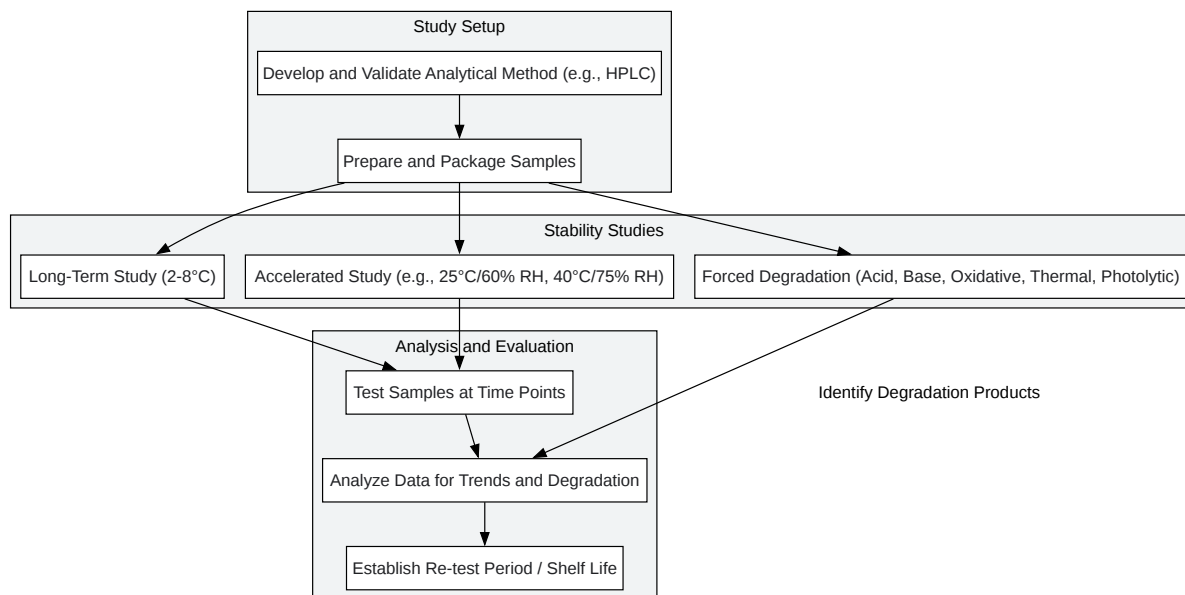
## Visualizations

The following diagrams illustrate key workflows for the handling and stability testing of **4,4-Difluorocyclohexanol**.



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Caption: Recommended workflow for receiving, assessing, storing, and handling **4,4-Difluorocyclohexanol**.



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Caption: A logical workflow for conducting comprehensive stability testing of **4,4-Difluorocyclohexanol**.

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